

# Cyclohexanone CAS number and molecular structure.

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## Compound of Interest

Compound Name: **Cyclohexanone**

Cat. No.: **B045756**

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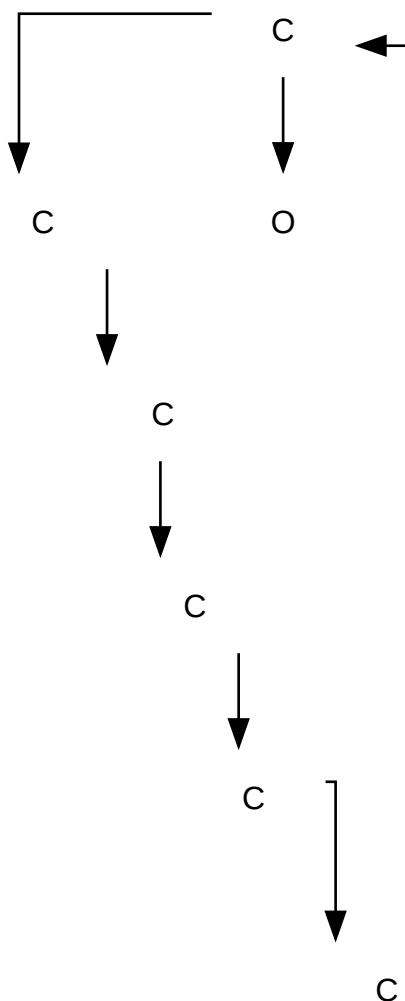
An In-depth Technical Guide to **Cyclohexanone**

## Abstract

**Cyclohexanone** (CAS No: 108-94-1) is a six-carbon cyclic ketone that serves as a critical intermediate in the chemical industry and a versatile solvent.<sup>[1][2]</sup> This colorless, oily liquid, with an odor reminiscent of peppermint or acetone, is a foundational precursor for the synthesis of nylons and finds extensive application in the pharmaceutical, coatings, and adhesives industries.<sup>[3][4][5]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, primary synthesis methodologies, key chemical reactions, and safety protocols, tailored for professionals in research, development, and chemical manufacturing.

## Molecular Structure and Identification

**Cyclohexanone**'s structure consists of a six-carbon aliphatic ring with a single ketone functional group.<sup>[4][6]</sup> The molecule's formal chemical name is cyclohexan-1-one.

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Caption: Molecular Structure of **Cyclohexanone**.

Table 1: Chemical Identifiers for **Cyclohexanone**

| Identifier        | Value  | Reference   |
|-------------------|--|---|
| CAS Number        | 108-94-1   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> O                     | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Molecular Weight  | 98.14 g/mol  | <a href="#">[7]</a> <a href="#">[9]</a>   |
| IUPAC Name        | Cyclohexanone  |   |
| Synonyms          | Pimelic ketone, Sextone,<br>Anone, Ketohexamethylene | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>                     |
| InChI Key         | JHIVVAPYMSGYDF-<br>UHFFFAOYSA-N                      | <a href="#">[8]</a>   |
| SMILES            | O=C1CCCCC1   | <a href="#">[8]</a>   |
| EINECS Number     | 203-631-1  | <a href="#">[8]</a> <a href="#">[9]</a>   |

## Physicochemical Properties

**Cyclohexanone** is a liquid at standard temperature and pressure. It is slightly soluble in water but miscible with most common organic solvents.[\[2\]](#)[\[6\]](#) Over time, samples may develop a pale yellow color.[\[4\]](#)[\[6\]](#)

Table 2: Physical and Chemical Properties of **Cyclohexanone**

| Property           | Value                                | Reference   |
|--------------------|--------------------------------------|---|
| Appearance         | Colorless to pale yellow oily liquid | <a href="#">[2]</a> <a href="#">[4]</a>   |
| Odor               | Peppermint and acetone-like          | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>   |
| Density            | 0.9478 g/mL at 25 °C                 | <a href="#">[4]</a> <a href="#">[9]</a>   |
| Melting Point      | -47 °C                               | <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>   |
| Boiling Point      | 155.6 °C                             | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Flash Point        | 44 °C (111 °F)                       | <a href="#">[2]</a> <a href="#">[6]</a>   |
| Autoignition Temp. | 420 °C (788 °F)                      | <a href="#">[6]</a>   |
| Vapor Pressure     | 3.4 mmHg at 20 °C                    | <a href="#">[9]</a>   |
| Vapor Density      | 3.4 (vs air)                         | <a href="#">[9]</a>   |
| Water Solubility   | 8.6 g/100 mL at 20 °C                | <a href="#">[4]</a>   |
| Refractive Index   | n <sub>20/D</sub> 1.450              | <a href="#">[9]</a>   |
| Explosive Limits   | 1.1–9.4%                             | <a href="#">[6]</a>   |

## Synthesis of Cyclohexanone

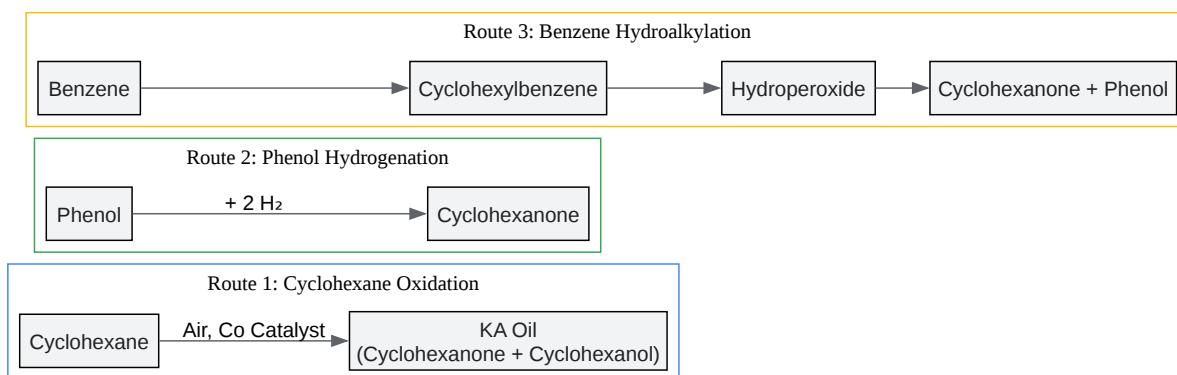
**Cyclohexanone** is produced on a massive scale industrially, and it can also be readily synthesized in a laboratory setting.

## Industrial Production Methods

The primary industrial routes to **cyclohexanone** are:

- Oxidation of Cyclohexane: This is the most dominant method, involving the air oxidation of cyclohexane using cobalt catalysts. This process co-produces cyclohexanol, and the resulting mixture is known as "KA oil" (ketone-alcohol oil), which is a primary feedstock for adipic acid production.[\[6\]](#)

- Hydrogenation of Phenol: Phenol can be partially hydrogenated to yield **cyclohexanone**.<sup>[6]</sup> The process conditions can be adjusted to favor the formation of either **cyclohexanone** or **cyclohexanol**.<sup>[6]</sup>
- Hydroalkylation of Benzene: A newer process involves the hydroalkylation of benzene to cyclohexylbenzene, which is then oxidized to a hydroperoxide and subsequently cleaved to produce phenol and **cyclohexanone**.<sup>[6]</sup>



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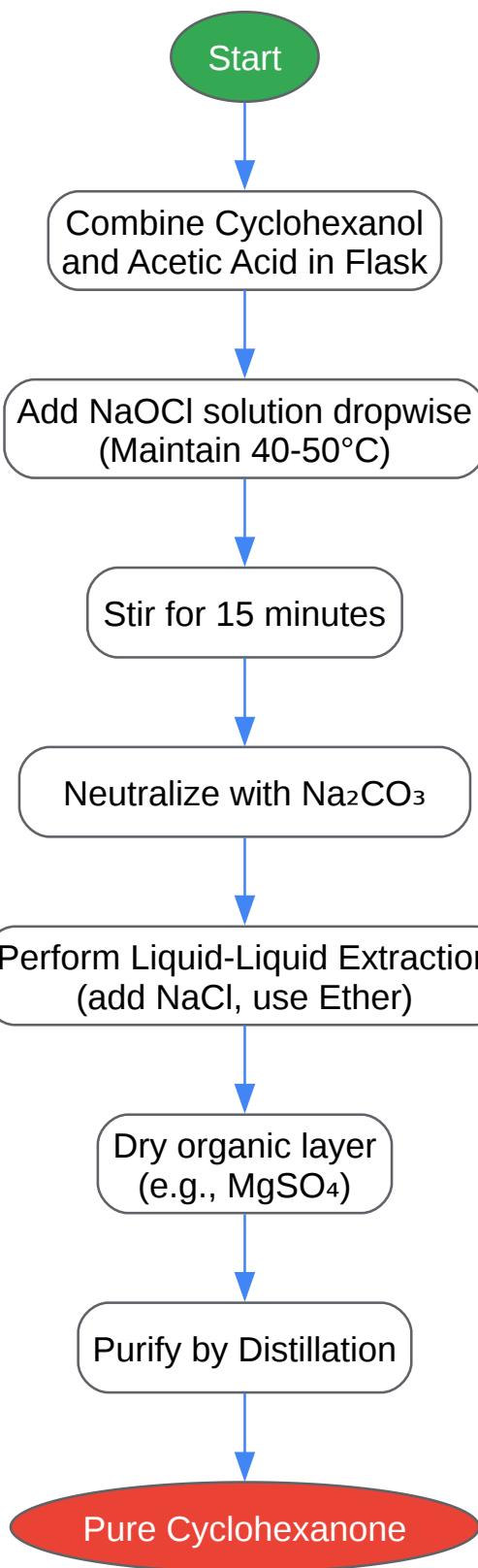
Caption: Major Industrial Synthesis Routes to **Cyclohexanone**.

## Laboratory Synthesis Protocol: Oxidation of Cyclohexanol

A common and relatively safe laboratory-scale synthesis involves the oxidation of cyclohexanol using sodium hypochlorite (bleach) in the presence of acetic acid, a variation of the Chapman-Stevens oxidation.<sup>[6][10]</sup>

Experimental Workflow:

- Reaction Setup: Cyclohexanol and acetic acid are combined in a flask equipped with a stir bar and thermometer, typically cooled in an ice bath.
- Oxidant Addition: An aqueous solution of sodium hypochlorite is added dropwise to the stirred mixture. The temperature must be carefully monitored and maintained between 40-50 °C.[10]
- Reaction Completion: After the addition is complete, the mixture is stirred for an additional period (e.g., 15 minutes) to ensure the reaction goes to completion.[10]
- Quenching: Any excess oxidant is neutralized by the addition of a reducing agent like sodium bisulfite. The reaction is then neutralized by the slow addition of sodium carbonate until effervescence ceases.[10]
- Workup and Extraction: The product is separated from the aqueous layer via liquid-liquid extraction. Sodium chloride is often added to "salt out" the **cyclohexanone**, reducing its solubility in the aqueous phase.[10] Dichloromethane or ether can be used as the extraction solvent.[10]
- Purification: The combined organic layers are dried over an anhydrous salt (e.g., MgSO<sub>4</sub>) and the solvent is removed by distillation. The final product, **cyclohexanone**, is then purified by fractional distillation.



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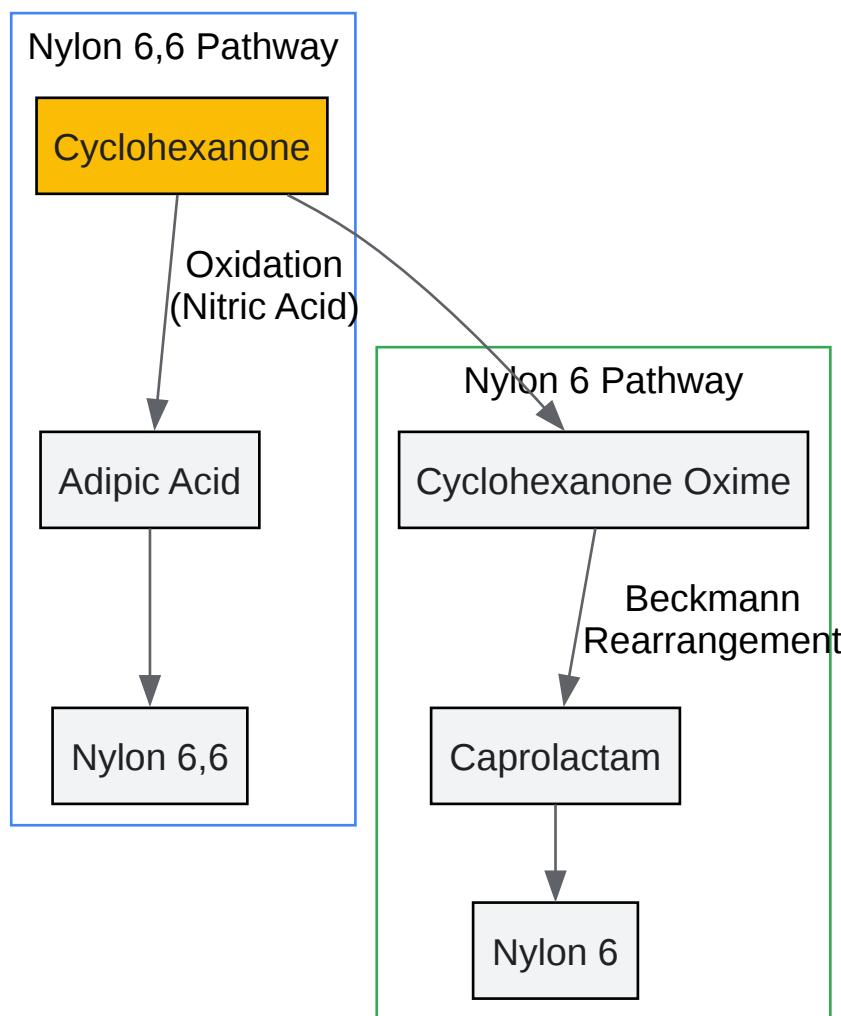
Caption: Experimental Workflow for Laboratory Synthesis of **Cyclohexanone**.

# Key Applications and Chemical Reactions

## Precursor to Nylons

The vast majority of **cyclohexanone** produced globally is consumed in the manufacturing of precursors for Nylon 6 and Nylon 6,6.[2][6]

- Adipic Acid (for Nylon 6,6): About half of the world's supply is oxidized with nitric acid to produce adipic acid, one of the two monomers required for Nylon 6,6.[6]
- Caprolactam (for Nylon 6): The other half is converted to **cyclohexanone** oxime. In the presence of a sulfuric acid catalyst, the oxime undergoes a Beckmann rearrangement to form caprolactam, the monomer for Nylon 6.[6]



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Caption: Conversion of **Cyclohexanone** to Nylon Precursors.

## Pharmaceutical Synthesis

**Cyclohexanone** is a valuable building block and solvent in the pharmaceutical industry.[\[3\]](#)[\[11\]](#) Its reactive ketone group allows for a wide range of chemical transformations, making it a key starting material for synthesizing complex active pharmaceutical ingredients (APIs).[\[11\]](#) It is used in the production of various medications, including anticonvulsants, analgesics, and antihistamines.[\[3\]](#)[\[12\]](#) High-purity grades are essential for these applications to avoid unwanted side reactions and ensure the safety and efficacy of the final drug product.[\[11\]](#)

## Solvent Applications

Its excellent solvency for a wide range of organic compounds makes it a widely used industrial solvent.[\[3\]](#)[\[13\]](#) Common applications include:

- Paints, Varnishes, and Lacquers: It helps dissolve resins, binders, and pigments, controlling viscosity and drying time.[\[3\]](#)
- Adhesives and Sealants: Used to dissolve components for proper application and adhesion.[\[3\]](#)
- Cleaning and Degreasing: Effective as a metal degreasing solvent.[\[1\]](#)
- Other uses: It also serves as a solvent for crude rubber, cellulose acetate, waxes, and resins.[\[4\]](#)[\[12\]](#)

## Safety and Handling

**Cyclohexanone** is a flammable liquid and is moderately toxic.[\[1\]](#)[\[6\]](#) Proper handling and storage are crucial to ensure safety.

Table 3: Toxicological Data and Exposure Limits

| Parameter                                | Value   | Reference    |
|--|---|--------------|
| LD <sub>50</sub> (oral, rat)             | 2362 mg/kg  | [6]          |
| LC <sub>50</sub> (inhalation, rat, 4 hr) | 8000 ppm  | [6]          |
| NIOSH REL (TWA)                          | 25 ppm (100 mg/m <sup>3</sup> ) [skin]  | [6]          |
| OSHA PEL (TWA)                           | 50 ppm (200 mg/m <sup>3</sup> )   | [6]          |
| IDLH (Immediately Dangerous)             | 700 ppm   | [6]          |
| Primary Hazards                          | Flammable liquid and vapor.<br>Harmful if swallowed, in contact with skin, or if inhaled.<br>Causes skin and respiratory irritation. Causes serious eye damage. | [14][15][16] |

## Handling and Personal Protective Equipment (PPE)

- Ventilation: Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize vapor inhalation.[17][18]
- Eye Protection: Safety goggles or a face shield are mandatory to prevent eye contact, which can cause serious damage.[16][17]
- Skin Protection: Chemical-resistant gloves (e.g., Butyl rubber) and protective clothing should be worn to prevent skin contact, which can cause irritation and dermatitis upon repeated exposure.[4][14]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.[15][17]  
Use non-sparking tools and ensure containers are grounded and bonded during transfer.[14]

## Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers, away from strong oxidizing agents.[2][16][17]

- Disposal: Dispose of contaminated material and waste in accordance with local, regional, and national regulations. Do not allow it to enter sewers or waterways.[17][18]

## First Aid Measures

- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms persist. [17][18]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water.[14][15]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[14][17]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center.[17]

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